

Solubility of calcium levulinate in water and other solvents.

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Compound of Interest

Compound Name: Calcium levulinate

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A Technical Guide to the Solubility of Calcium Levulinate

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility of **calcium levulinate** in water and other solvents. This document is intended to be a valuable resource for researchers, scientists, and professionals involved in drug development and formulation.

Introduction

Calcium levulinate, the calcium salt of levulinic acid, is an organic calcium supplement. It is known for its high bioavailability and is often preferred in pharmaceutical formulations. A critical physicochemical property influencing its application is its solubility, which affects dissolution rate, absorption, and ultimately, therapeutic efficacy. This guide summarizes the available quantitative and qualitative solubility data for **calcium levulinate** and provides a detailed experimental protocol for its determination.

Solubility Data

The solubility of **calcium levulinate** has been characterized in various solvents. The following tables present a summary of the available data.

Table 1: Solubility of Calcium Levulinate in Aqueous and Organic Solvents

Solvent	Temperature (°C)	Solubility (g/100 mL)	Classification
Water	25	> 30[1][2][3]	Freely Soluble[4][5]
Ethanol (96%)	Not Specified	Not Specified	Very Slightly Soluble[4][5]
Methylene Chloride	Not Specified	Not Specified	Practically Insoluble[4][5]
Methanol	Not Specified	Data Not Available	-
Acetone	Not Specified	Data Not Available	-
Isopropanol	Not Specified	Data Not Available	-

Table 2: Temperature-Dependent Solubility of Calcium Levulinate in Water

Temperature (°C)	Solubility (g/100 mL)
Data Not Available	Data Not Available

Note: Despite extensive searches of publicly available scientific literature and chemical databases, specific quantitative data for the solubility of **calcium levulinate** at various temperatures in water and in other organic solvents is not readily available. The provided data is based on the information that could be retrieved.

Experimental Protocol for Solubility Determination

The most common and reliable method for determining the equilibrium solubility of a compound is the shake-flask method. This method is based on achieving a saturated solution of the compound in a specific solvent at a constant temperature and then measuring the concentration of the dissolved solute.

Materials and Equipment

- **Calcium Levulinate** (pure solid)
- Solvent of interest (e.g., purified water, ethanol)
- Volumetric flasks
- Analytical balance
- Constant temperature shaker bath or incubator
- Syringe filters (with a pore size appropriate to remove undissolved solids, e.g., 0.45 μm)
- Syringes
- Vials for sample collection
- Analytical instrument for concentration measurement (e.g., High-Performance Liquid Chromatography (HPLC), UV-Vis Spectrophotometer)

Procedure

- **Preparation of Solvent:** Prepare the desired solvent. For aqueous solutions, use purified, deionized water.
- **Addition of Solute:** Add an excess amount of **calcium levulinate** to a series of flasks containing a known volume of the solvent. The excess solid is crucial to ensure that a saturated solution is formed.
- **Equilibration:** Place the flasks in a constant temperature shaker bath set to the desired temperature. Agitate the flasks for a predetermined period (typically 24-72 hours) to ensure that equilibrium is reached. The time required for equilibration should be determined experimentally by taking samples at different time points until the concentration of the dissolved solute remains constant.
- **Phase Separation:** After equilibration, allow the flasks to stand undisturbed at the same temperature to let the undissolved solids settle. Carefully withdraw a sample of the

supernatant using a syringe.

- **Filtration:** Immediately filter the withdrawn sample through a syringe filter into a clean vial. This step is critical to remove any undissolved solid particles, which would otherwise lead to an overestimation of the solubility.
- **Dilution (if necessary):** Depending on the concentration of the saturated solution and the analytical method's linear range, the filtered sample may need to be accurately diluted with the solvent.
- **Concentration Analysis:** Analyze the concentration of **calcium levulinate** in the diluted (or undiluted) sample using a validated analytical method, such as HPLC or UV-Vis spectrophotometry.
- **Calculation:** Calculate the solubility of **calcium levulinate** in the solvent at the specified temperature, typically expressed in g/100 mL or mg/mL.

Visualization of Experimental Workflow

The following diagram illustrates the key steps involved in the experimental determination of solubility using the shake-flask method.



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Figure 1. Experimental workflow for solubility determination.

Conclusion

This technical guide provides a summary of the currently available solubility data for **calcium levulinate** and a detailed protocol for its experimental determination. While qualitative data indicates good solubility in water, there is a notable lack of specific quantitative data in the

public domain, particularly concerning the temperature dependence and solubility in various organic solvents. The provided experimental workflow offers a robust methodology for researchers to generate this critical data, which is essential for the effective formulation and development of pharmaceutical products containing **calcium levulinate**.

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